

Technical Guide: Physical Properties of S-(2-methylphenyl) ethanethioate

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Compound of Interest

Compound Name: *S*-(2-methylphenyl) ethanethioate

Cat. No.: B1605889

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Abstract

This technical guide provides a summary of the available physical property data for **S-(2-methylphenyl) ethanethioate**. Due to a lack of experimentally determined data for **S-(2-methylphenyl) ethanethioate**, this document presents predicted physical properties for its isomer, S-(4-methylphenyl) ethanethioate, as a close approximation. This guide also outlines standardized experimental protocols for determining key physical properties of liquid organic compounds, which are applicable to the target compound. A generalized workflow for the determination of these properties is also presented.

Introduction

S-(2-methylphenyl) ethanethioate is an organic compound belonging to the thioester class. Thioesters are known for their role in various biochemical pathways and as intermediates in organic synthesis. A thorough understanding of the physical properties of this compound is essential for its application in research and development, particularly in areas such as drug design and material science. This document serves as a centralized resource for its physical characteristics and the methodologies for their determination.

Physical Properties

Quantitative physical property data for **S-(2-methylphenyl) ethanethioate** is not readily available in the current literature. However, predicted data for the isomeric compound, S-(4-methylphenyl) ethanethioate (CAS No. 10436-83-6), is available and can serve as a useful estimate. These properties are summarized in the table below.^{[1][2][3]} It is imperative to note that these values are predictions for an isomer and should be confirmed by experimental measurement for **S-(2-methylphenyl) ethanethioate**.

Property	Predicted Value for S-(4-methylphenyl) ethanethioate	Unit	Source
Molecular Formula	C9H10OS	-	PubChem ^[4]
Molecular Weight	166.24	g/mol	PubChem ^[4]
Boiling Point	121 (at 14 Torr)	°C	ChemicalBook ^[1]
Density	1.10 ± 0.1	g/cm ³	ChemicalBook ^[3]

Experimental Protocols

The following sections detail standard laboratory procedures for the experimental determination of the primary physical properties of liquid organic compounds like **S-(2-methylphenyl) ethanethioate**.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small sample is the capillary method using a Thiele tube or a melting point apparatus with a boiling point function.^{[5][6][7][8][9]}

Apparatus:

- Thiele tube or melting point apparatus
- Thermometer
- Capillary tubes (sealed at one end)

- Small test tube or fusion tube
- Heating source (Bunsen burner or heating mantle)
- Liquid paraffin or silicone oil (for Thiele tube)

Procedure:

- A small amount of the liquid sample is placed into the small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube filled with oil, or into the heating block of a melting point apparatus.
- The apparatus is heated slowly and steadily.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is then removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
[5] This temperature is recorded.

Density Determination

The density of a liquid is its mass per unit volume. It is a fundamental physical property that can be determined with high accuracy.[10][11][12][13][14]

Apparatus:

- Pycnometer or a graduated cylinder and an electronic balance
- Thermometer

- Water bath (for temperature control)

Procedure using a Graduated Cylinder and Balance:

- The mass of a clean, dry graduated cylinder is measured using an electronic balance.
- A known volume of the liquid sample is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is measured.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the total mass.
- The density is calculated by dividing the mass of the liquid by its volume.
- The temperature at which the measurement was taken should be recorded, as density is temperature-dependent.[\[11\]](#)

Melting Point Determination

For solid organic compounds, the melting point is a critical physical property indicating purity. While **S-(2-methylphenyl) ethanethioate** is expected to be a liquid at room temperature, this protocol is included for completeness in the characterization of organic compounds.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Apparatus:

- Melting point apparatus or Thiele tube
- Capillary tubes (open at one end)
- Thermometer
- Mortar and pestle (if the sample is crystalline)

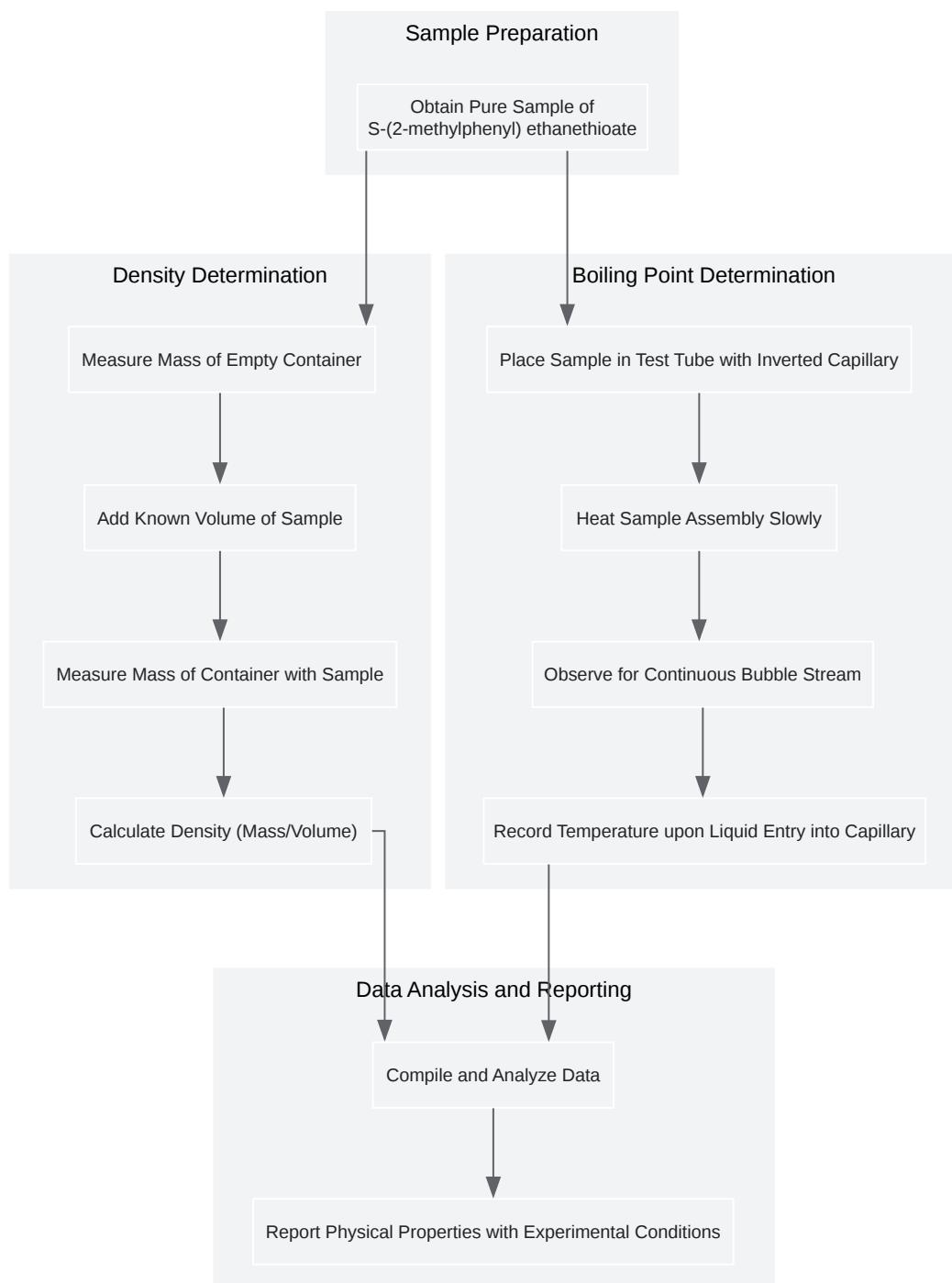
Procedure:

- A small amount of the finely powdered solid sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is attached to a thermometer, with the sample level with the thermometer bulb.
- The assembly is placed in a melting point apparatus or a Thiele tube filled with a high-boiling point liquid.
- The sample is heated slowly (1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
- A pure compound will have a sharp melting range of 1-2°C.[\[15\]](#)

Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination of the physical properties of a liquid organic compound.

Workflow for Physical Property Determination of a Liquid Organic Compound



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Caption: A generalized workflow for determining the physical properties of a liquid.

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